

application of m-Tolylurea in agricultural research

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Compound of Interest

Compound Name: *m*-Tolylurea

Cat. No.: B1215503

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Application Notes

1. Introduction to **m-Tolylurea** as a Potential Plant Growth Regulator

m-Tolylurea, also known as N-(3-methylphenyl)urea, belongs to the phenylurea class of chemical compounds. Phenylurea derivatives are synthetic compounds that can mimic the effects of cytokinins, a class of plant hormones that promote cell division, or cytokinesis, in plant roots and shoots.^[1] These compounds can influence various aspects of plant growth and development, including shoot and root morphogenesis, axillary bud growth, and leaf senescence.^[1]

The cytokinin-like activity of phenylurea derivatives is well-documented. For instance, diphenylurea has been shown to increase the growth of cultured plant tissues.^[2] Furthermore, derivatives like diphenylurea disulfonate have been patented as plant growth regulators that can enhance root development, increase chlorophyll content, and significantly boost crop yields.^{[3][4]}

2. Mechanism of Action

The primary proposed mechanism of action for **m-Tolylurea** in an agricultural context is its potential to function as a cytokinin agonist or as an inhibitor of cytokinin degradation.

- **Cytokinin Agonist Activity:** Like other phenylurea cytokinins, **m-Tolylurea** may directly bind to and activate cytokinin receptors, initiating a signaling cascade that promotes cell division and

growth.[5]

- Cytokinin Oxidase/Dehydrogenase (CKX) Inhibition: A significant mode of action for some diphenylurea derivatives is the inhibition of cytokinin oxidase/dehydrogenase (CKX).[6][7] CKX is the primary enzyme responsible for the degradation of cytokinins in plants.[6][7] By inhibiting this enzyme, **m-Tolylurea** could increase the endogenous levels of active cytokinins, leading to enhanced plant growth, improved stress resistance, and higher yields. [6][7]

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